

Discovery of 4-Chloro-5-fluoro-2-hydroxybenzoic acid

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Compound of Interest

Compound Name: *4-Chloro-5-fluoro-2-hydroxybenzoic acid*

CAS No.: *181289-00-9*

Cat. No.: *B3182012*

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An In-depth Technical Guide to **4-Chloro-5-fluoro-2-hydroxybenzoic Acid**

A Note from the Senior Application Scientist

This document provides a comprehensive technical overview of **4-Chloro-5-fluoro-2-hydroxybenzoic acid**, a halogenated salicylic acid derivative of considerable interest to researchers in medicinal chemistry and materials science. While the specific historical details of its initial synthesis are not widely documented, its emergence is logically situated within the broader scientific exploration of fluorinated aromatic compounds. This guide is structured to provide not just protocols, but a deeper understanding of the scientific rationale behind the synthetic and analytical methodologies, reflecting field-proven insights and a commitment to scientific integrity.

Introduction and Significance

4-Chloro-5-fluoro-2-hydroxybenzoic acid (CAS No. 181289-00-9) is a substituted aromatic carboxylic acid.[1] As a halogenated derivative of salicylic acid, it belongs to a class of compounds with significant potential in drug discovery and materials science. The presence of

both chloro and fluoro substituents on the benzoic acid scaffold imparts unique physicochemical properties that are highly sought after in the design of novel therapeutic agents and functional materials.[2] Fluorine and chlorine atoms can significantly alter a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets.[3][4] This makes **4-Chloro-5-fluoro-2-hydroxybenzoic acid** a valuable building block for creating complex molecules with tailored properties.

Physicochemical Properties

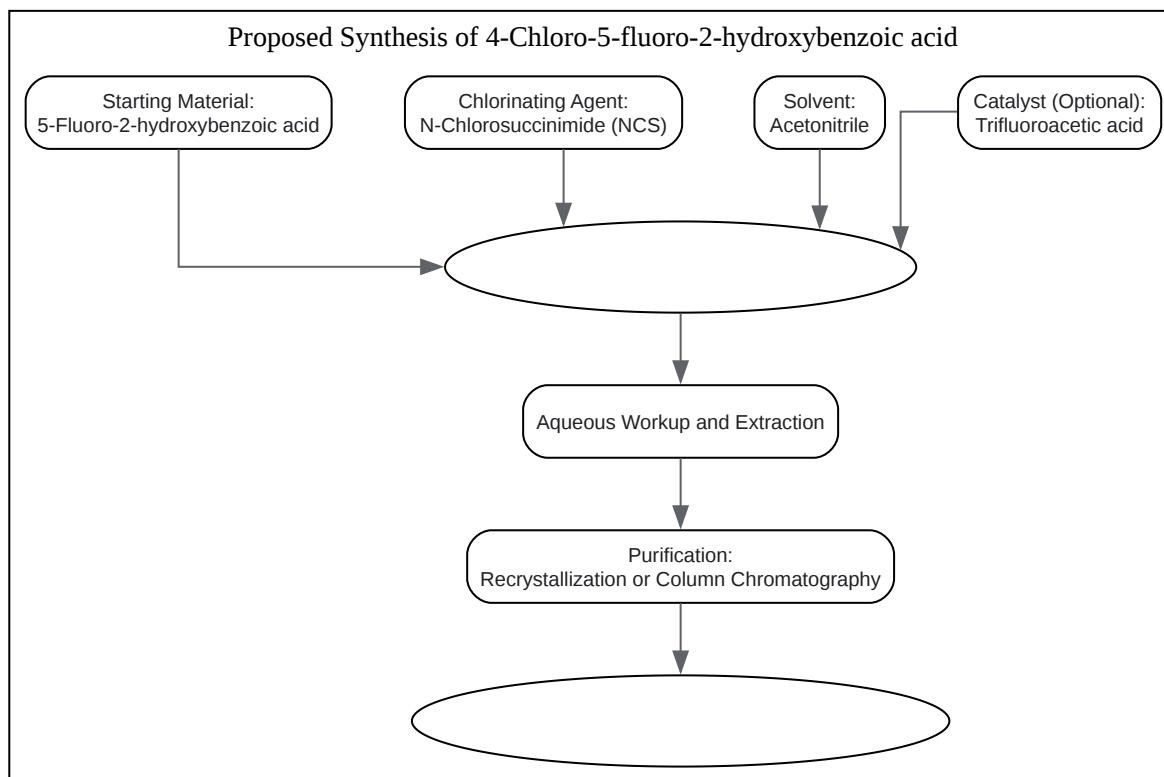
A summary of the key physicochemical properties of **4-Chloro-5-fluoro-2-hydroxybenzoic acid** is presented below.

Property	Value	Source
CAS Number	181289-00-9	[1]
Molecular Formula	C ₇ H ₄ ClFO ₃	[1][2]
Molecular Weight	190.56 g/mol	[1][2]
Physical Form	Solid	[1]
Purity	Typically ≥98%	[1]
Storage	Sealed in a dry environment at room temperature.	[1]
InChI Key	DCTLJDMMIGGQSJ-UHFFFAOYSA-N	[1]

Proposed Synthesis and Mechanistic Rationale

While a definitive discovery publication is not readily available, a plausible and efficient synthesis of **4-Chloro-5-fluoro-2-hydroxybenzoic acid** can be proposed based on established principles of organic chemistry, specifically the electrophilic aromatic substitution of a suitable precursor. A logical starting material is 5-fluoro-2-hydroxybenzoic acid.

Proposed Synthetic Workflow



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Caption: Proposed synthetic workflow for **4-Chloro-5-fluoro-2-hydroxybenzoic acid**.

Step-by-Step Experimental Protocol

This protocol is a self-validating system, with in-process checks to ensure the reaction is proceeding as expected.

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1 equivalent of 5-fluoro-2-hydroxybenzoic acid in a suitable solvent such as acetonitrile.

- **Reagent Addition:** Add 1.1 equivalents of N-chlorosuccinimide (NCS) to the solution. For enhanced reactivity, a catalytic amount of an acid, such as trifluoroacetic acid, can be added.
- **Reaction Monitoring:** Heat the reaction mixture to a gentle reflux. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) to observe the consumption of the starting material and the formation of the product.
- **Reaction Quench and Workup:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding deionized water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent like ethyl acetate. Wash the organic layer sequentially with a saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Mechanistic Insights

The hydroxyl and carboxyl groups of the salicylic acid precursor are ortho-, para-directing activators for electrophilic aromatic substitution. The incoming electrophile (in this case, the chloronium ion generated from NCS) will be directed to the positions ortho and para to the hydroxyl group. Given the substitution pattern of the starting material, the chlorine will preferentially add at the 4-position.

Analytical Characterization

To ensure the identity and purity of the synthesized **4-Chloro-5-fluoro-2-hydroxybenzoic acid**, a suite of analytical techniques should be employed.

High-Performance Liquid Chromatography (HPLC)

This method is suitable for determining the purity of the compound and for monitoring reaction progress.

- Instrumentation: A standard HPLC system with a UV-Vis or Diode Array Detector (DAD).
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A gradient of 0.1% phosphoric acid in water (Solvent A) and acetonitrile (Solvent B).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to confirm the molecular weight and fragmentation pattern of the compound.

- Instrumentation: A standard GC-MS system.
- Derivatization: Derivatize the sample with a silylating agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) to increase volatility.
- Injector Temperature: 250 °C.
- Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.

UV-Vis Spectrophotometry

This technique provides a simple and cost-effective method for quantification.

- Instrumentation: A double-beam UV-Vis spectrophotometer.

- Procedure:
 - Determine the wavelength of maximum absorbance (λ_{max}) by scanning a dilute solution of the compound in a suitable solvent (e.g., methanol) from 200 to 400 nm.
 - Prepare a series of standard solutions of known concentrations.
 - Measure the absorbance of the standard solutions at the λ_{max} and construct a calibration curve.
 - Measure the absorbance of the unknown sample and determine its concentration from the calibration curve.

Potential Applications and Research Interest

Halogenated benzoic acids are versatile intermediates in the synthesis of pharmaceuticals and agrochemicals.[3][4] **4-Chloro-5-fluoro-2-hydroxybenzoic acid**, with its specific substitution pattern, can be a key precursor for:

- Novel Antibacterial Agents: The quinolone and fluoroquinolone classes of antibiotics often incorporate halogenated aromatic rings.[5]
- Anti-inflammatory Drugs: The salicylic acid backbone is the foundation for many non-steroidal anti-inflammatory drugs (NSAIDs).[4]
- Specialty Chemicals: The unique electronic properties conferred by the halogen atoms can be exploited in the synthesis of dyes, polymers, and other advanced materials.

Safety Information

Based on available safety data for this compound, the following GHS hazard statements and pictograms apply.[1]

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Precautionary Statements: P264, P270, P280, P301+P312, P302+P352, P305+P351+P338, P332+P313, P337+P313, P362, P501.

- Pictogram: GHS07 (Exclamation mark).
- Signal Word: Warning.

It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

References

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